

7-Fluoro-1-indanone: A Technical Overview of its Molecular Characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Fluoro-1-indanone

Cat. No.: B1273118

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a concise technical summary of the core molecular properties of **7-Fluoro-1-indanone**, a fluorinated building block of interest in medicinal chemistry and materials science. The information is presented to be a quick reference for laboratory use.

Molecular and Physicochemical Data

The key quantitative attributes of **7-Fluoro-1-indanone** are summarized in the table below. This data is essential for reaction planning, analytical method development, and computational modeling.

Identifier	Value	Source
Molecular Formula	C ₉ H ₇ FO	[1] [2] [3] [4]
Molecular Weight	150.15 g/mol	[1] [2] [3] [4]
IUPAC Name	7-fluoro-2,3-dihydroinden-1-one	[1] [2]
CAS Number	651735-59-0	[2] [3] [4] [5]
SMILES	<chem>O=C(CC1)C(C1=CC=C2)=C2F</chem>	[2]

Molecular Structure

The molecular structure of **7-Fluoro-1-indanone** consists of a bicyclic indanone core, which is a fused system of a benzene ring and a cyclopentanone ring. A fluorine atom is substituted at the 7-position of the aromatic ring.

Caption: 2D representation of the molecular structure of **7-Fluoro-1-indanone**.

Experimental Protocols: Synthesis Overview

A common synthetic route to **7-Fluoro-1-indanone** starts from commercially available 2-fluorobenzoic acid.[4][5] The general steps involve the conversion of the carboxylic acid to an acyl chloride, followed by a Friedel-Crafts acylation and subsequent intramolecular cyclization.

The following diagram outlines a simplified workflow for a typical synthesis and purification process.



[Click to download full resolution via product page](#)

Caption: Simplified workflow for the synthesis and purification of **7-Fluoro-1-indanone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 7-Fluoroindan-1-one | C₉H₇FO | CID 2782767 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. manchesterorganics.com [manchesterorganics.com]
- 4. 7-Fluoro-1-indanone synthesis - chemicalbook [chemicalbook.com]

- 5. 7-Fluoro-1-indanone | 651735-59-0 [chemicalbook.com]
- To cite this document: BenchChem. [7-Fluoro-1-indanone: A Technical Overview of its Molecular Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273118#7-fluoro-1-indanone-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com